

Unveiling Denudanolide A: A Neolignan from Magnolia denudata

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Compound of Interest		
Compound Name:	Denudanolide A	
Cat. No.:	B602824	Get Quote

An In-depth Guide on the Discovery, Natural Source, and Structural Elucidation of a Novel Bioactive Compound

This technical guide provides a comprehensive overview of **Denudanolide A**, a neolignan discovered from the twigs of Magnolia denudata. It is intended for researchers, scientists, and drug development professionals, offering detailed insights into its isolation, structural characterization, and initial biological screening.

Discovery and Natural Source

Denudanolide A was first isolated from the twigs of Magnolia denudata, a species of magnolia native to China. The discovery was the result of a systematic investigation into the chemical constituents of this plant, which has a history of use in traditional medicine. The isolation was reported by a team of researchers led by M. Kuroyanagi in the year 2000.[1]

Isolation and Purification

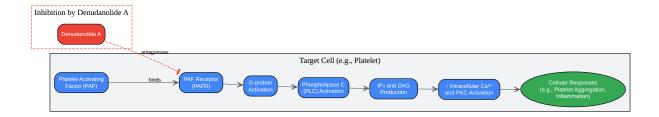
The isolation of **Denudanolide A** involves a multi-step extraction and chromatographic process. The detailed protocol is as follows:

Experimental Protocol: Isolation of **Denudanolide A**[1]

 Plant Material Collection and Preparation: Twigs of Magnolia denudata were collected, powdered, and prepared for extraction.



- Extraction: The powdered plant material was extracted with hot methanol (MeOH) under reflux.
- Solvent Partitioning: The resulting MeOH extract was partitioned between ethyl acetate (EtOAc) and water. The EtOAc soluble fraction, containing compounds of medium polarity like **Denudanolide A**, was collected.
- Column Chromatography: The EtOAc fraction was subjected to silica gel column chromatography. A gradient solvent system of chloroform (CHCl₃) and methanol (MeOH) was used to separate the components into ten fractions.
- High-Performance Liquid Chromatography (HPLC): Denudanolide A, along with other novel neolignans, was further purified from the active fractions by reversed-phase HPLC using an octadecyl silica (ODS) column.



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References



- 1. cpb.pharm.or.jp [cpb.pharm.or.jp]
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